

Troubleshooting SHO1122147 insolubility issues in experiments

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Compound of Interest

Compound Name: SHO1122147

Cat. No.: B15574463

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Technical Support Center: SHO1122147

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing insolubility issues with **SHO1122147** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **SHO1122147** and what are its basic chemical properties?

SHO1122147 is a mitochondrial uncoupler.^[1] Its key chemical properties are summarized in the table below.

Property	Value
Chemical Formula	C ₁₇ H ₁₁ ClN ₄ O ₂ ^[1]
Molecular Weight	338.75 g/mol ^[1]
IUPAC Name	6-((3'-chloro-[1,1'-biphenyl]-4-yl)amino)- ^[1] ^[2] ^[3] oxadiazolo[3,4-b]pyridin-7-ol ^[1]
Appearance	Not specified, typically a solid powder.

Q2: I am having trouble dissolving **SHO1122147**. What is the recommended solvent?

For initial stock solutions of hydrophobic small molecules like **SHO1122147**, the recommended solvent is high-purity, anhydrous dimethyl sulfoxide (DMSO).[2] It is advisable to prepare a high-concentration stock solution (e.g., 10 mM or higher) in DMSO, which can then be diluted for your experiments.[2]

Q3: My **SHO1122147** precipitates when I dilute the DMSO stock solution into my aqueous experimental buffer. How can I prevent this?

Precipitation upon dilution of a DMSO stock in an aqueous buffer is a common issue with poorly soluble compounds.[3] Here are several strategies to mitigate this:

- **Optimize DMSO Concentration:** Keep the final concentration of DMSO in your assay as low as possible, ideally below 0.5%, as higher concentrations can be toxic to cells.[4] Always include a vehicle control with the same final DMSO concentration in your experiments.[4]
- **Serial Dilution in DMSO:** Before diluting into your aqueous buffer, perform intermediate serial dilutions of your high-concentration stock in pure DMSO.
- **Order of Addition and Mixing:** Add the DMSO stock solution to the aqueous buffer while vortexing or mixing vigorously.[2] Never add the aqueous buffer to the DMSO stock.[2]
- **Gentle Warming:** Gently warming the aqueous buffer (e.g., to 37°C) before adding the compound can sometimes improve solubility.[2] However, be cautious as heat can degrade some compounds.[2]
- **Sonication:** If precipitation occurs, brief sonication in a water bath can help to redissolve the compound.[2][5]

Q4: Are there alternative solvents or formulations I can try if DMSO is not suitable for my experiment?

If DMSO is not compatible with your assay, you can consider the following alternatives. However, their suitability for **SHO1122147** would require experimental validation.

Solvent/Formulation	Type	Typical Starting Concentration	Advantages	Disadvantages
Ethanol	Polar Protic	1-50 mM	Biologically compatible.[2]	Lower solubilizing power than DMSO for highly nonpolar compounds.[2]
PEG 400	Polymer	Formulation dependent	Can significantly increase solubility; often used in in vivo formulations.[2]	High viscosity; may not be suitable for all in vitro applications. [2]
Co-solvent systems	Mixture	Formulation dependent	Can improve the solubility of highly insoluble compounds.	May require extensive optimization and validation.

Q5: How should I store my **SHO1122147** stock solutions?

To ensure the stability and integrity of **SHO1122147**:

- Solid Form: Store the powder at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods.[4]
- Stock Solutions (in DMSO): Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[2]

Troubleshooting Guides

Guide 1: Preparing a 10 mM Stock Solution of **SHO1122147** in DMSO

This protocol outlines the standard procedure for preparing a stock solution of a poorly soluble compound.

Materials:

- **SHO1122147** powder
- Anhydrous, high-purity DMSO
- Analytical balance
- Vortex mixer
- Water bath sonicator (optional)

Protocol:

- Weigh the Compound: Accurately weigh a precise amount of **SHO1122147** (e.g., 1 mg) using an analytical balance.[2]
- Calculate Solvent Volume: Based on the molecular weight of **SHO1122147** (338.75 g/mol), calculate the volume of DMSO required to achieve a 10 mM concentration.
 - Formula: $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
- Dissolution: Add the calculated volume of DMSO to the vial containing the **SHO1122147** powder.
- Mixing: Vortex the solution for 1-2 minutes. If the compound does not fully dissolve, brief sonication (5-10 minutes in a water bath sonicator) or gentle warming (to 37°C) can be applied.[2]
- Storage: Store the 10 mM stock solution in small aliquots at -20°C or -80°C.[2]

Guide 2: Protocol for Diluting **SHO1122147** into Aqueous Buffer

This protocol provides a method to minimize precipitation when preparing working solutions in aqueous buffers.

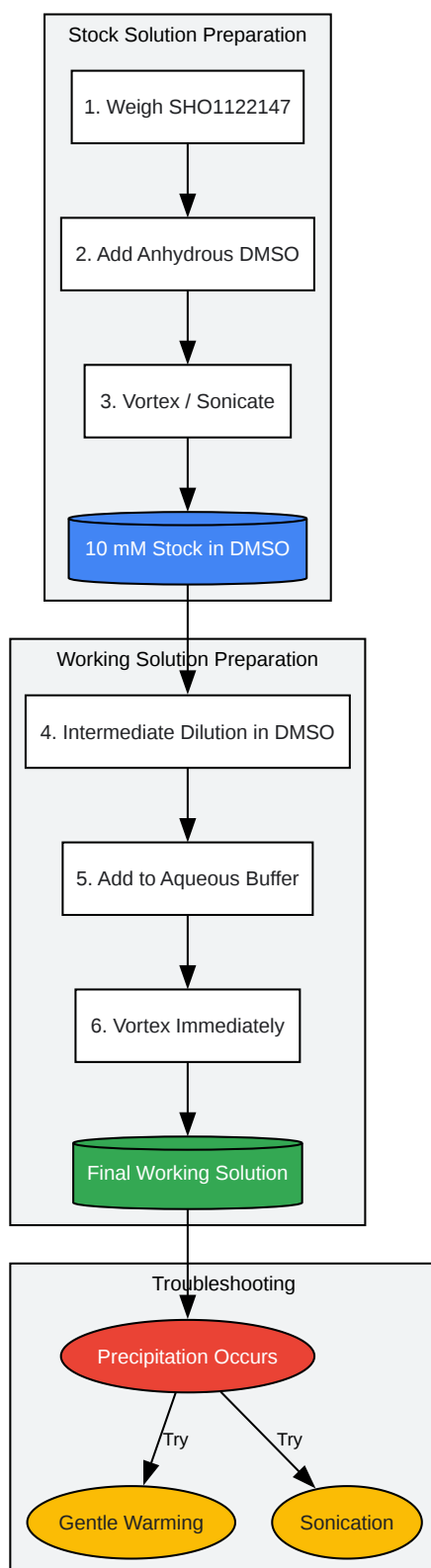
Materials:

- 10 mM **SHO1122147** stock solution in DMSO
- Aqueous buffer (e.g., PBS, cell culture medium)
- Vortex mixer

Protocol:

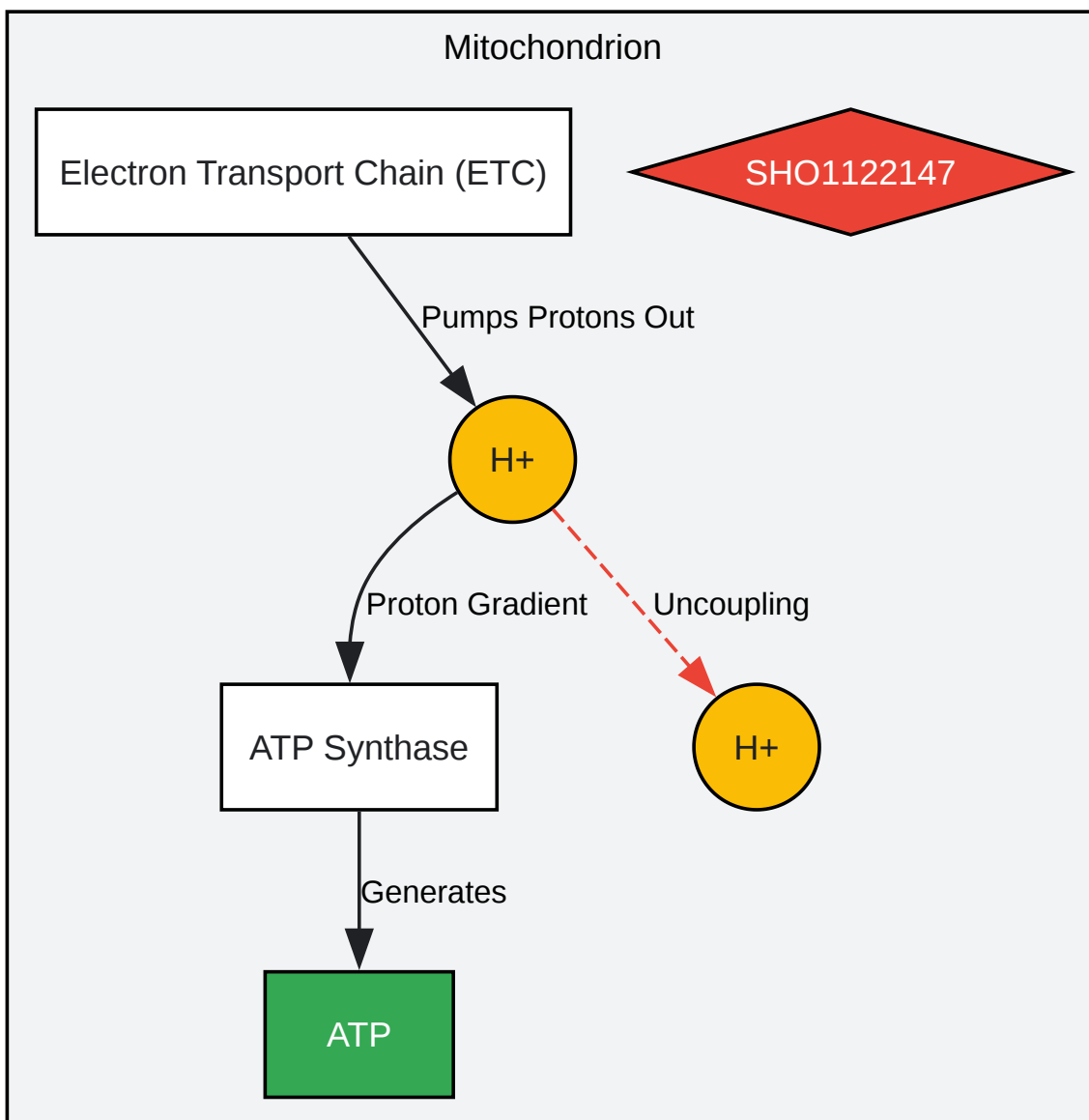
- Prepare Intermediate Dilutions in DMSO: From your 10 mM stock solution, prepare a series of intermediate dilutions (e.g., 1 mM, 100 μ M) in pure DMSO.[2]
- Prepare Final Aqueous Solution: Add a small volume of the final DMSO intermediate to your pre-warmed (if appropriate) aqueous buffer. It is critical to add the DMSO stock to the aqueous buffer and not the other way around.[2]
- Rapid Mixing: Immediately after adding the DMSO stock, vortex or pipette the solution vigorously to ensure rapid and uniform dispersion, which can help prevent precipitation.[2]

Visualizations



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Caption: Experimental workflow for preparing **SHO1122147** solutions.



Simplified Signaling Pathway of a Mitochondrial Uncoupler

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Caption: Mechanism of action for a mitochondrial uncoupler like **SHO1122147**.

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